

A Comprehensive Cost-Benefit Analysis of Diallyl Isophthalate in Manufacturing

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Compound of Interest

Compound Name: Diallyl isophthalate

Cat. No.: B087104

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For researchers, scientists, and drug development professionals selecting the optimal polymer for their manufacturing needs, a thorough evaluation of material properties against cost is paramount. This guide provides a detailed cost-benefit analysis of **Diallyl Isophthalate** (DAIP) in comparison to its common alternatives: epoxy resins, unsaturated polyester resins (UPR), and vinyl ester resins. This objective comparison is supported by experimental data to inform material selection for high-performance applications.

Executive Summary

Diallyl isophthalate (DAIP) is a high-performance thermosetting resin known for its excellent thermal stability, dimensional stability, and electrical insulation properties.^[1] These characteristics make it a strong candidate for demanding applications in the electronics, aerospace, and automotive industries. However, its higher cost compared to other thermosets necessitates a careful cost-benefit analysis. This guide will delve into a quantitative comparison of DAIP with epoxy, unsaturated polyester, and vinyl ester resins across key performance metrics and associated costs.

Cost Analysis

The selection of a thermoset resin is often heavily influenced by raw material cost. The following table provides an estimated price range for DAIP and its alternatives. It is important to note that prices can fluctuate based on supplier, purity, and order volume.

Resin Type	Grade	Estimated Price (USD/kg)
Diallyl Isophthalate (DAIP)	Molding Grade	\$10.00 - \$25.00+
Epoxy Resin	Bisphenol-A based, Electronics Grade	\$3.00 - \$8.00
Unsaturated Polyester Resin (UPR)	Isophthalic, Pultrusion Grade	\$2.00 - \$5.00
Vinyl Ester Resin	Bisphenol-A Epoxy-based	\$4.00 - \$10.00

Note: The prices listed are estimates for industrial quantities and are subject to market variations.

Beyond the initial material cost, processing costs significantly contribute to the total manufacturing expense. Factors such as cure time, energy requirements for curing, and the complexity of the manufacturing process all play a role. While specific processing cost data is highly application-dependent, a qualitative comparison can be made:

- DAIP: Typically requires high-temperature compression molding, which can involve higher initial tooling costs and energy consumption.
- Epoxy: Offers versatile processing options, including lower-temperature curing formulations, resin transfer molding, and vacuum bagging, which can sometimes lead to lower energy costs.
- Unsaturated Polyester Resin: Often used in high-volume, continuous processes like pultrusion, which can be very cost-effective for specific profiles.
- Vinyl Ester Resin: Can be processed similarly to polyester resins, often through hand lay-up or filament winding, with moderate processing costs.

Performance Comparison: Experimental Data

The following tables summarize the key performance characteristics of DAIP and its alternatives, based on available experimental data.

Mechanical Properties

Property	Test Method	Diallyl Isophthalate (DAIP) - Glass Filled	Epoxy - Carbon Fiber Composite	Unsaturated Polyester (UPR) - Glass Filled	Vinyl Ester - Glass Filled
Tensile Strength (MPa)	ASTM D638	60 - 90	600 - 1500+	80 - 150	120 - 200
Flexural Modulus (GPa)	ASTM D790	10 - 15	100 - 200+	7 - 14	9 - 18
Izod Impact Strength (J/m)	ASTM D256	50 - 150	50 - 200	80 - 250	100 - 300
Hardness (Shore D)	ASTM D2240	85 - 95	80 - 90	80 - 90	80 - 90

Thermal Properties

Property	Test Method	Diallyl Isophthalate (DAIP)	Epoxy	Unsaturated Polyester (UPR)	Vinyl Ester
Glass Transition Temp. (Tg) (°C)	ASTM D3418	150 - 220	120 - 200	80 - 130	100 - 150
Heat Deflection Temp. (°C @ 1.8 MPa)	ASTM D648	160 - 290	150 - 250	70 - 120	90 - 140
Thermal Decomposition Temp. (°C)	ASTM E1640	> 350	> 300	> 250	> 300

Physical & Chemical Properties

Property	Test Method	Diallyl Isophthalate (DAIP)	Epoxy	Unsaturated Polyester (UPR)	Vinyl Ester
Water Absorption (24hr, %)	ASTM D570	0.1 - 0.3	0.1 - 0.5	0.2 - 0.8	0.1 - 0.4
Chemical Resistance (10% H ₂ SO ₄)	-	Good	Excellent	Fair to Good	Excellent
Chemical Resistance (10% NaOH)	-	Good	Good	Poor to Fair	Excellent

Experimental Protocols

A brief overview of the key experimental methodologies cited in this guide is provided below. For complete details, please refer to the full ASTM standards.

Mechanical Testing

- **ASTM D638 - Tensile Properties of Plastics:** This test involves pulling a "dog-bone" shaped specimen at a constant rate of speed until it fractures.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The test measures the material's tensile strength, modulus of elasticity (stiffness), and elongation at break.
- **ASTM D790 - Flexural Properties of Unreinforced and Reinforced Plastics and Electrical Insulating Materials:** A rectangular specimen is supported at its ends and a load is applied to the center until it breaks or reaches a specified deflection.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) This test determines the flexural strength and flexural modulus of the material.
- **ASTM D256 - Determining the Izod Pendulum Impact Resistance of Plastics:** A pendulum strikes a notched specimen, and the energy absorbed to break the specimen is measured. [\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) This test indicates the material's toughness and resistance to impact.

- ASTM D2240 - Rubber Property—Durometer Hardness: A specified indenter is forced into the material under specified conditions, and the depth of indentation is measured. This provides a measure of the material's hardness.

Thermal Analysis

- ASTM D3418 - Transition Temperatures and Enthalpies of Fusion and Crystallization of Polymers by Differential Scanning Calorimetry (DSC): A sample is heated at a controlled rate, and the heat flow to the sample is measured relative to a reference.^{[17][18][19]} This allows for the determination of the glass transition temperature (T_g), melting point, and other thermal transitions.
- ASTM E1640 - Assignment of the Glass Transition Temperature By Dynamic Mechanical Analysis (DMA): A sinusoidal stress is applied to a material and the resulting strain is measured. This allows for the determination of the glass transition temperature and other viscoelastic properties.
- ASTM E1131 - Compositional Analysis by Thermogravimetric Analysis (TGA): The mass of a sample is measured over time as the temperature changes. This provides information about the material's thermal stability and composition.^{[20][21]}

Physical Property Testing

- ASTM D570 - Water Absorption of Plastics: A specimen is immersed in water for a specified time and temperature, and the increase in weight is measured.^{[1][22]} This test determines the amount of water a material will absorb.

Manufacturing Processes

The choice of manufacturing process is dictated by the resin system, the desired part geometry, and production volume.

Diallyl Isophthalate (DAIP) Manufacturing Workflow

DAIP is often processed using compression molding, a high-pressure process suitable for producing complex, high-strength parts.

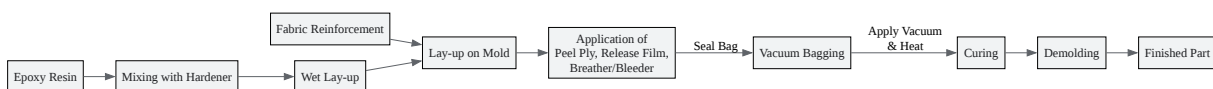


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DAIP Compression Molding Workflow

Alternative Resins Manufacturing Workflow: Vacuum Bagging with Epoxy

Epoxy resins are frequently used with fiber reinforcements in processes like vacuum bagging to create high-performance composites.

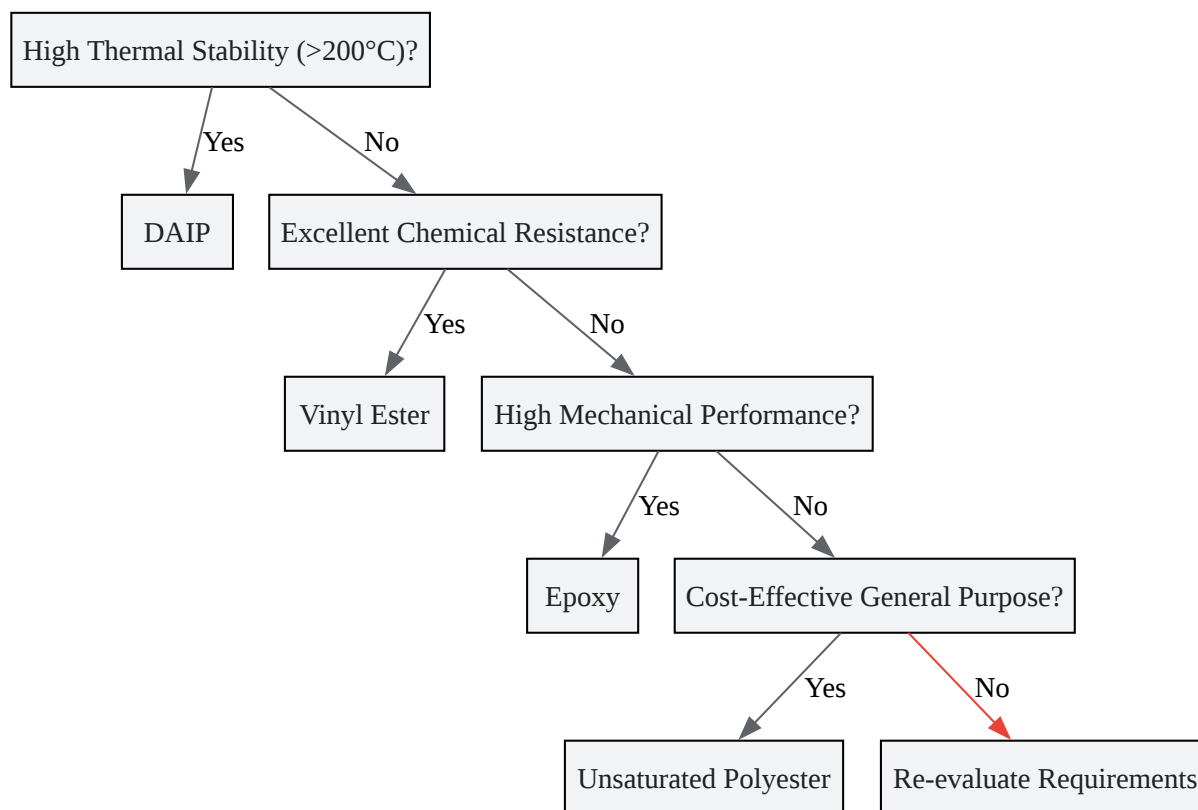


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Epoxy Vacuum Bagging Workflow

Logical Decision-Making for Material Selection

The selection of the most appropriate thermoset resin involves a trade-off between performance requirements and cost. The following decision tree illustrates a simplified logical workflow for choosing between DAIP and its alternatives.



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Thermoset Resin Selection Logic

Conclusion

Diallyl isophthalate stands out for its exceptional thermal and dimensional stability, making it an excellent choice for high-precision and high-temperature applications. However, its higher cost is a significant consideration. For applications where ultimate thermal performance is not the primary driver, epoxy, vinyl ester, and unsaturated polyester resins offer a range of cost-effective alternatives with a broad spectrum of mechanical and chemical resistance properties. A careful analysis of the specific application requirements, including operating temperature, chemical environment, mechanical stresses, and budget, is crucial for making an informed

material selection. This guide provides the foundational data and framework to assist researchers and professionals in this critical decision-making process.

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